

Technical Guide: 2-Aminoflubendazole-¹³C₆ Certificate of Analysis and Purity

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Compound of Interest

Compound Name: 2-Aminoflubendazole-13C6

Cat. No.: B15141974

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This technical guide provides a comprehensive overview of the analytical data and methodologies related to 2-Aminoflubendazole-¹³C₆, a labeled metabolite of the anthelmintic drug flubendazole. This document is intended for researchers, scientists, and professionals in drug development who utilize stable isotope-labeled compounds for analytical and research purposes.

Quantitative Data Summary

The following table summarizes the key quantitative data for 2-Aminoflubendazole-¹³C₆, compiled from available certificates of analysis and product data sheets.



Parameter	Specification	Source
Chemical Formula	C ₈ ¹³ C ₆ H ₁₀ FN ₃ O	MedchemExpress[1]
Molecular Weight	261.20 g/mol	MedchemExpress[1]
Appearance	Light yellow to brown solid	MedchemExpress[1]
Purity (HPLC)	99.8%	MedchemExpress[1]
95%	BOC Sciences[2]	
Isotopic Enrichment	99.54%	MedchemExpress
¹³ C Atom Purity	98%	BOC Sciences
Storage Conditions	Powder: -20°C for 3 years	MedchemExpress
In solvent: -80°C for 6 months	MedchemExpress	

Experimental Protocols

The following section details a representative analytical method for the quantification of 2-aminoflubendazole, the unlabeled analogue of 2-Aminoflubendazole-¹³C₆. This high-performance liquid chromatography (HPLC) method is adapted from a validated procedure for the analysis of flubendazole and its metabolites in biological matrices.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

This method is suitable for assessing the purity of 2-aminoflubendazole and can be adapted for the labeled compound.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: XBridge C18, 4.6 x 250 mm, 5 μm particle size.
- Mobile Phase: A mixture of 5 mM potassium phosphate monobasic and acetonitrile (72:28, v/v).
- Flow Rate: 1.0 mL/min.



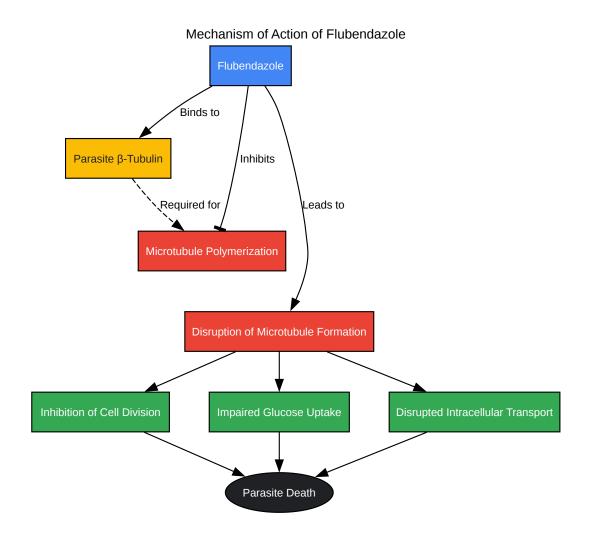
- Detection: UV detection at 246 nm.
- Sample Preparation: Dissolve the sample in a suitable solvent, such as a mixture of the mobile phase or DMSO, to a known concentration.
- Injection Volume: Typically 10-20 μL.
- Quantification: The purity is determined by comparing the peak area of the analyte to the total peak area of all components in the chromatogram.

Mechanism of Action of Parent Compound: Flubendazole

2-Aminoflubendazole is a metabolite of flubendazole, a broad-spectrum anthelmintic. The primary mechanism of action of flubendazole involves the disruption of microtubule formation in parasitic worms. This is achieved by binding to the protein tubulin, which prevents its polymerization into microtubules. Microtubules are crucial for essential cellular functions in the parasite, including cell division, intracellular transport, and glucose uptake. The disruption of these processes leads to energy depletion and ultimately, the death of the parasite. Flubendazole exhibits selective toxicity, showing a higher affinity for parasitic tubulin over mammalian tubulin.

Signaling Pathway of Flubendazole





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Caption: Mechanism of action of Flubendazole leading to parasite death.

Experimental Workflow for Purity Analysis



Sample Preparation 2-Aminoflubendazole-13C6 Sample Dissolution in appropriate solvent Sample Solution of known concentration HPLC Analysis Inject sample onto HPLC system Separation on C18 column UV Detection at 246 nm Data Analysis Generate Chromatogram Peak Integration Calculate Purity (%)

HPLC Purity Analysis Workflow

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Caption: Workflow for determining the purity of 2-Aminoflubendazole-¹³C₆ by HPLC.



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References

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- 2. isotope.bocsci.com [isotope.bocsci.com]
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